

Boiling point and density of 1-Butyl-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Butyl-2-nitrobenzene

CAS No.: 7137-55-5

Cat. No.: B1266369

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An In-depth Technical Guide to the Physicochemical Properties of **1-Butyl-2-nitrobenzene**:
Boiling Point and Density

Abstract

1-Butyl-2-nitrobenzene is a nitroaromatic compound with significant potential as a building block in synthetic organic chemistry and drug discovery. The precise characterization of its fundamental physicochemical properties, such as boiling point and density, is paramount for its effective use in laboratory and industrial settings. These parameters are critical for reaction optimization, purification processes, safety protocols, and computational modeling. This guide provides a comprehensive examination of the boiling point and density of **1-Butyl-2-nitrobenzene**, grounded in authoritative data. It details robust, self-validating experimental protocols for their determination, explains the causality behind methodological choices, and offers expert insights for researchers, scientists, and drug development professionals.

Introduction to 1-Butyl-2-nitrobenzene

Chemical Identity and Structure

1-Butyl-2-nitrobenzene, also known as o-nitrobutylbenzene, is an organic compound featuring a butyl group and a nitro group attached to a benzene ring at ortho positions.[1][2] The presence of the electron-withdrawing nitro group and the alkyl chain imparts specific reactivity and physical characteristics to the molecule, making it a valuable intermediate.[3]

Table 1: Chemical Identifiers for **1-Butyl-2-nitrobenzene**

Identifier	Value	Source(s)
IUPAC Name	1-butyl-2-nitrobenzene	PubChem[2]
CAS Number	7137-55-5	ChemicalBook, PubChem[2][4]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	ChemicalBook, PubChem[2][4]
Molecular Weight	179.22 g/mol	ChemicalBook, PubChem[2][4]
Appearance	Light yellow to amber clear liquid	ChemicalBook[4][5]

| Synonyms| Benzene, 1-butyl-2-nitro-; o-nitrobutylbenzene; o-n-butylNitrobenzene |
CymitQuimica[1] |

Significance in Synthetic Chemistry and Drug Discovery

Nitroaromatic compounds are foundational intermediates in the synthesis of a wide array of functionalized molecules. The nitro group can be readily reduced to an amino group, providing a gateway to anilines, which are precursors to dyes, rubber chemicals, and pharmaceuticals.[3][6] Specifically, nitro compounds are explored for their potential pharmacological properties, including antimicrobial and anticancer activities, making them valuable scaffolds in drug development.[3][7] The butyl substituent enhances lipophilicity, a key parameter influencing a drug candidate's pharmacokinetic profile.

Rationale for Precise Physicochemical Characterization

Accurate knowledge of boiling point and density is not merely academic.

- **Boiling Point:** Essential for designing purification protocols such as distillation. It dictates the required temperature and pressure conditions to separate the compound from reactants or

byproducts.[8] An accurate boiling point is also a key indicator of substance purity.[9]

- Density: Critical for reactor design, fluid handling, and calculating molar quantities from volumes. In drug development, density data can inform formulation and dosage form design.

Boiling Point of 1-Butyl-2-nitrobenzene

Theoretical Considerations

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[9][10] For this reason, boiling points are always reported with the pressure at which they were measured. The boiling point of **1-Butyl-2-nitrobenzene** is influenced by its molecular weight and the polar nitro group, which increases intermolecular forces compared to its non-nitrated analog, butylbenzene.

Reported Boiling Point Data

The experimentally determined boiling point for **1-Butyl-2-nitrobenzene** is summarized below. It is crucial to note that this value was obtained under reduced pressure.

Table 2: Quantitative Boiling Point Data

Property	Value	Source(s)
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| Boiling Point | 127 °C at 10 mmHg | ChemicalBook[4][5] |

Experimental Protocol: Micro-Scale Boiling Point Determination (Thiele Tube Method)

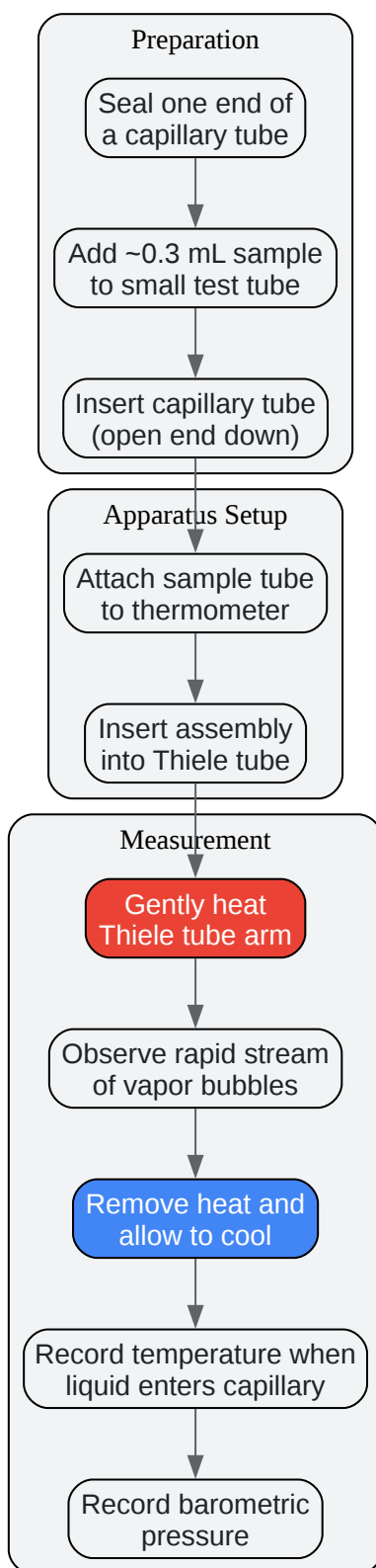
This method is ideal for determining the boiling point with a small sample volume (less than 0.5 mL), a common scenario in research and development.[11] The principle relies on observing the temperature at which the vapor pressure inside a capillary tube equals the atmospheric pressure.

Methodology

- Preparation: Seal one end of a capillary tube by heating it in the flame of a Bunsen burner.

- **Sample Loading:** Add 0.2-0.3 mL of **1-Butyl-2-nitrobenzene** into a small test tube (e.g., a 75x10mm tube).
- **Capillary Insertion:** Place the sealed capillary tube into the test tube with the open end submerged in the liquid.
- **Assembly:** Attach the test tube to a thermometer using a rubber band. Ensure the sample is level with the thermometer's bulb. The rubber band must be positioned well above the level of the heating oil to prevent degradation.[\[12\]](#)
- **Heating:** Insert the assembly into a Thiele tube filled with mineral oil, ensuring the sample is fully immersed.
- **Observation (Heating Phase):** Gently heat the side arm of the Thiele tube. A slow stream of air bubbles will first emerge from the capillary. As the temperature approaches the boiling point, this will change to a rapid, continuous stream of vapor bubbles.[\[11\]](#)[\[12\]](#)
- **Observation (Cooling Phase):** Remove the heat source. As the apparatus cools, the stream of bubbles will slow and eventually stop. The exact temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample at the current atmospheric pressure.[\[11\]](#)[\[12\]](#)
- **Record:** Record this temperature and the ambient barometric pressure.[\[10\]](#)

Workflow for Boiling Point Determination



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Caption: Workflow for Thiele Tube Boiling Point Determination.

Expert Insights and Troubleshooting

- **Causality of Bubble Stream:** The initial bubbles are expelled air. The rapid stream at the boiling point is the compound's vapor. The process ensures the pressure inside the capillary is solely due to the sample's vapor.
- **Why Cooling is Key:** The boiling point is measured on cooling, not heating. This is because the liquid can easily become superheated during heating, leading to an erroneously high temperature reading. The point where the external pressure overcomes the internal vapor pressure upon cooling provides a much more accurate measurement.
- **Troubleshooting:** If no bubbles appear, check that the capillary tube is properly submerged and that the sample is being heated effectively. If the oil darkens, it may be contaminated and should be replaced.

Density of 1-Butyl-2-nitrobenzene

Theoretical Principles

Density is an intensive property defined as the mass of a substance per unit volume ($\rho = m/V$). [13] For liquids, it is typically expressed in grams per milliliter (g/mL) or grams per cubic centimeter (g/cm³). Density is temperature-dependent; therefore, the temperature of the measurement must always be recorded for the value to be meaningful.

Reported Density Data

The reported density for **1-Butyl-2-nitrobenzene** is provided below. While the measurement temperature is not explicitly stated in the source, standard laboratory conditions (around 20-25 °C) are typically assumed unless otherwise specified.

Table 3: Quantitative Density Data

Property	Value	Source(s)
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| Density | 1.06 g/cm³ | ChemicalBook[4][5] |

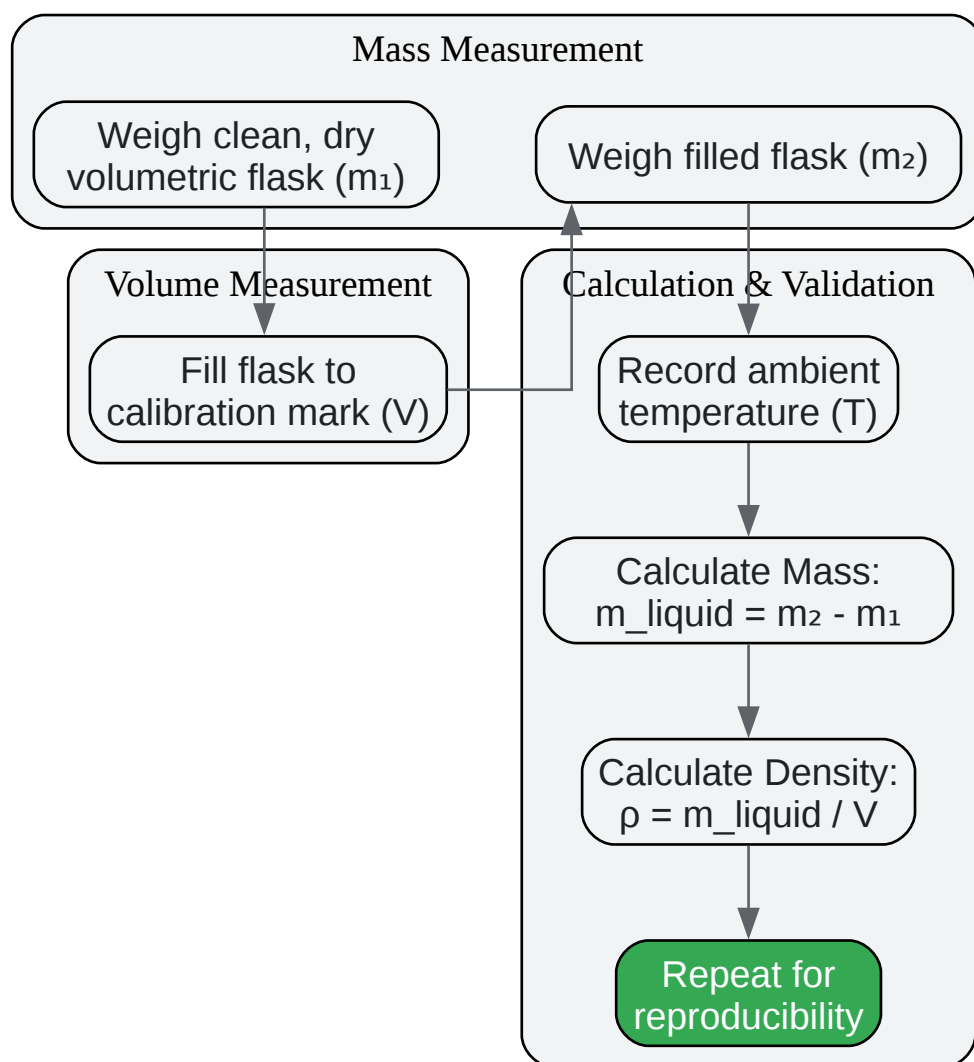
Experimental Protocol: Density Determination

This protocol uses a volumetric flask and an analytical balance to achieve high precision and accuracy. A volumetric flask is calibrated to contain a very precise volume at a specific temperature, making it superior to a graduated cylinder for this task.^[14]

Methodology

- **Preparation:** Ensure a Class A 10 mL or 25 mL volumetric flask is clean and completely dry.
- **Mass of Empty Flask:** Place the empty volumetric flask with its stopper on a four-figure analytical balance and record its mass (m_1).
- **Sample Filling:** Carefully fill the flask with **1-Butyl-2-nitrobenzene** until the bottom of the meniscus aligns exactly with the calibration mark on the neck of the flask. Use a pipette for the final additions to avoid overshooting the mark.^[14]
- **Mass of Filled Flask:** Stopper the flask and re-weigh it on the same analytical balance to obtain the combined mass (m_2).
- **Temperature:** Using a thermometer, measure and record the temperature of the laboratory environment, which is assumed to be the temperature of the sample (T).
- **Calculation:**
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$
 - Calculate the density: $\rho = m_{\text{liquid}} / V_{\text{flask}}$ (where V_{flask} is the calibrated volume of the flask, e.g., 10.00 mL).
- **Validation:** Repeat the procedure at least twice more to ensure reproducibility. The results should agree within a narrow margin (e.g., ± 0.002 g/mL).

Workflow for Density Determination



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